

Synthesis Workflow: From 2-Ethylfuran to 4-Oxo-(E)-2-hexenal

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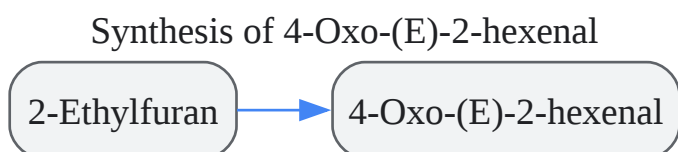
Compound Focus: 4-oxo-(E)-2-hexenal

CAS No.: 2492-43-5

Cat. No.: S631937

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The following diagram outlines the core one-step synthesis pathway:



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Detailed Experimental Protocol

The synthesis is adapted from the method described by Moreira & Millar (2005) [1].

Reaction Setup and Procedure

- **Reaction:** Dissolve **2-ethylfuran** in an aqueous organic solvent system. Add **N-bromosuccinimide (NBS)** to the reaction mixture. The specific quantities and concentrations of the reagents were not detailed in the available sources [1].
- **Stirring:** Stir the mixture vigorously to ensure efficient contact between the phases until the reaction is complete, as monitored by TLC or other appropriate analytical methods.
- **Work-up:** Upon reaction completion, extract the aqueous mixture with a water-immiscible organic solvent (e.g., dichloromethane or ethyl acetate).

- **Purification:** Dry the combined organic extracts over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the filtrate under reduced pressure.
- **Isolation:** Purify the crude product, obtained as a light yellow to brown liquid, using techniques such as column chromatography or distillation. The reported boiling point is **100 °C at 5 Torr** [2].

Chemical Properties & Data

For your reference, here are the key identifiers and physical properties of the starting material and the target product.

Table 1: Chemical Properties of 2-Ethylfuran and 4-Oxo-(E)-2-hexenal

| Property | 2-Ethylfuran [3] [4] | 4-Oxo-(E)-2-hexenal [2] |
|-------------------|--|-------------------------------------|
| CAS Number | 3208-16-0 | 2492-43-5 |
| Molecular Formula | $\text{C}_6\text{H}_8\text{O}$ | $\text{C}_6\text{H}_8\text{O}_2$ |
| Molecular Weight | 96.13 g/mol | 112.13 g/mol |
| Physical Form | Clear, colorless to yellow liquid | Light yellow to brown liquid |
| Boiling Point | 92-93 °C at 768 mmHg | 100 °C at 5 Torr |
| Density | 0.912 g/mL at 25 °C | 0.969 g/cm ³ (Predicted) |
| Safety | Highly flammable (H225); Air sensitive | Warning (H302, H312, H332) |

Applications and Context

- **Utility:** This synthesis is valued for providing ready access to **4-oxo-(E)-2-hexenal** for research purposes [1].
- **Biological Significance:** This compound is a **mutagen formed by the peroxidation of omega-3 fats** and demonstrates **antibacterial activity** [2]. It is also a known component of the defensive secretions and pheromones of true bugs (Hemiptera) [1] [5].

Critical Experimental Notes

- **Parameter Gaps:** The original publication is a short communication, so crucial parameters like **reaction temperature, time, molar ratios of starting material to NBS, exact solvent system, and reaction yield are not specified** [1].
- **Safety Considerations:**
 - **2-Ethylfuran** is highly flammable and air-sensitive, requiring handling under an inert atmosphere and away from ignition sources [3] [4].
 - The hazard statements for **4-oxo-(E)-2-hexenal** indicate potential health risks upon ingestion, skin contact, or inhalation (H302, H312, H332). Consult its Safety Data Sheet (SDS) before use [2].

Recommendations for Protocol Development

To implement this synthesis, you will likely need to optimize the reaction conditions. Consider the following steps:

- **Parameter Scouting:** Systemically vary and optimize key parameters such as solvent (e.g., acetone/water or THF/water), reaction temperature (0°C to room temperature), and the molar equivalence of NBS.
- **Reaction Monitoring:** Use thin-layer chromatography (TLC) or GC-MS to monitor reaction progress and confirm the identity of the product.
- **Literature Review:** Conduct a broader literature search for "furan ring-opening with NBS" to find more detailed general procedures that can be adapted for this specific synthesis.

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References

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